

# Essential Safety and Disposal Guidance for BMS-986094

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For Researchers, Scientists, and Drug Development Professionals: A Procedural Overview for the Safe Handling and Disposal of the Investigational Compound **BMS-986094**.

The following provides critical safety information and recommended disposal procedures for **BMS-986094**, a guanosine nucleotide analogue formerly under investigation for the treatment of Hepatitis C. Due to significant safety concerns leading to its discontinuation in clinical trials, stringent adherence to proper handling and disposal protocols is imperative to ensure personnel safety and environmental protection.

## **Compound Overview and Safety Profile**

**BMS-986094** (also known as INX-189) is a prodrug of a guanosine nucleotide analogue.[1][2] Its development was halted during Phase II clinical trials due to severe cardiotoxicity.[3][4][5][6] Observed adverse effects included heart and kidney toxicity, with incidents of heart failure, hospitalization, and one patient death reported.[3][5]



Characteristic	Description
Compound Name	BMS-986094 (formerly INX-189)
Chemical Class	Guanosine nucleotide analogue prodrug[1][2]
Primary Hazard	Cardiotoxicity[1][4]
Other Observed Toxicities	Kidney toxicity[3][5]
Clinical Status	Development discontinued[3][5][6]

## **Proper Disposal Procedures for BMS-986094**

As a hazardous compound with known toxicity, **BMS-986094** must be disposed of as chemical waste in accordance with institutional, local, and national regulations. The following step-by-step guide outlines the recommended disposal workflow.

#### Step 1: Personal Protective Equipment (PPE)

 Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling BMS-986094.

#### Step 2: Waste Segregation

- Do not mix BMS-986094 waste with non-hazardous trash.
- Segregate solid waste (e.g., contaminated gloves, weigh boats, paper towels) from liquid waste (e.g., unused solutions, contaminated solvents).

#### Step 3: Solid Waste Disposal

- Place all solid waste contaminated with BMS-986094 into a designated, clearly labeled hazardous waste bag or container.
- The container should be sealed to prevent leakage.
- Label the container with "Hazardous Chemical Waste," the name "BMS-986094," and the
  date.



#### Step 4: Liquid Waste Disposal

- Collect all liquid waste containing BMS-986094 in a compatible, leak-proof, and shatterresistant container.
- The container must be clearly labeled with "Hazardous Chemical Waste," the name "BMS-986094," and a list of all solvents present with their approximate concentrations.
- Keep the waste container securely closed when not in use.

#### Step 5: Storage of Waste

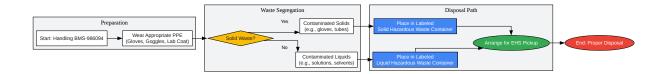
- Store hazardous waste containers in a designated, secure area, away from general laboratory traffic.
- Ensure the storage area is well-ventilated.

#### Step 6: Arrange for Pickup and Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a
  pickup of the hazardous waste.
- Do not attempt to dispose of BMS-986094 down the drain or in regular trash.

## **Disposal Workflow Diagram**

The following diagram illustrates the logical workflow for the proper disposal of BMS-986094.





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Caption: Workflow for the safe disposal of BMS-986094.

## **Experimental Protocols Cited**

The search results reference studies investigating the cardiotoxicity of **BMS-986094** but do not provide detailed experimental protocols for disposal. The referenced studies primarily focus on in vitro assays using human induced pluripotent stem cell-derived cardiomyocytes (hiPSC-CMs) to assess cardiotoxicity.[4] These studies involved motion imaging analysis and calcium transient measurements to understand the mechanism of toxicity.[4] For specific experimental details on the toxicological assessment of **BMS-986094**, researchers should consult the primary literature, such as the study published in the Journal of Toxicological Sciences in 2021. [4]

Disclaimer: This information is intended for guidance purposes only. Always consult your institution's specific safety and disposal protocols and the official Safety Data Sheet (SDS) for any chemical you are working with. If an SDS for **BMS-986094** is not available, treat it as a highly toxic substance and consult with your EHS department for specific disposal instructions.

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